

Solubility Profile of Bromacil: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Bromacil*

Cat. No.: *B1667870*

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This technical guide provides a comprehensive overview of the solubility of **bromacil**, a broad-spectrum herbicide, in water and various organic solvents. This document is intended for researchers, scientists, and professionals in drug development and environmental science, offering detailed data, experimental protocols, and mechanistic insights to support research and development activities.

Executive Summary

Bromacil (5-bromo-3-sec-butyl-6-methyluracil) is a substituted uracil herbicide used for the control of a wide range of annual and perennial weeds and brush.^[1] Its efficacy and environmental fate are significantly influenced by its solubility in different media. This guide details the aqueous and organic solubility of **bromacil**, providing quantitative data in a structured format. Furthermore, it outlines standardized experimental protocols for solubility determination and presents a visual representation of its mode of action at the molecular level.

Quantitative Solubility Data

The solubility of **bromacil** varies significantly between water and organic solvents. The following tables summarize the available quantitative data to facilitate easy comparison.

Table 1: Solubility of **Bromacil** in Water

Temperature (°C)	pH	Solubility (mg/L)	Reference
25	7	815	Extension Toxicology Network (EXTOXNET)
20	7	815	AERU, University of Hertfordshire
Not Specified	-	800 - 1300	Water Quality Australia (pH-dependent)

Table 2: Solubility of **Bromacil** in Organic Solvents

Solvent	Temperature (°C)	Solubility (g/L)	Reference
Acetone	20	167	AERU, University of Hertfordshire
Ethanol	20	134	AERU, University of Hertfordshire
Xylene	20	32	AERU, University of Hertfordshire
Acetonitrile	Not Specified	Soluble	-

Experimental Protocols for Solubility Determination

The determination of a compound's solubility is a critical step in its physicochemical characterization. The OECD Guideline for the Testing of Chemicals, Section 1, Test No. 105, provides standardized methods for determining the water solubility of substances. The two primary methods described are the Column Elution Method and the Flask Method.

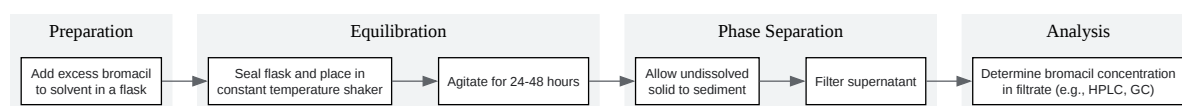
Flask Shake Method

The flask shake method is a straightforward and widely used technique for determining the solubility of a substance in a specific solvent.

Principle: A supersaturated solution of the solute in the solvent is prepared and agitated at a constant temperature until equilibrium is reached. The concentration of the solute in the saturated solution is then determined analytically.

Detailed Methodology:

- **Preparation:** An excess amount of **bromacil** is added to a known volume of the solvent (e.g., distilled water, acetone) in a flask.
- **Equilibration:** The flask is sealed and placed in a constant temperature water bath shaker. The mixture is agitated for a predetermined period (typically 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** After equilibration, the solution is allowed to stand to allow undissolved solid to sediment. An aliquot of the supernatant is then carefully withdrawn and filtered through a membrane filter (e.g., 0.45 μm) to remove any suspended particles.
- **Analysis:** The concentration of **bromacil** in the filtrate is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) with UV detection or Gas Chromatography (GC).
- **Replication:** The experiment is repeated at least three times to ensure the reproducibility of the results.



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Experimental workflow for the Flask Shake Method.

Column Elution Method

The column elution method is particularly suitable for substances with low solubility.

Principle: A column is packed with an inert support material coated with the test substance. The solvent is then passed through the column at a slow, constant rate. The concentration of the substance in the eluate is monitored until it reaches a plateau, which represents the saturation solubility.

Detailed Methodology:

- **Column Preparation:** A small amount of **bromacil** is dissolved in a volatile solvent and coated onto an inert support material (e.g., glass beads, silica gel). The coated support is then packed into a column.
- **Elution:** The solvent is passed through the column at a low and constant flow rate.
- **Fraction Collection:** The eluate is collected in fractions of a known volume.
- **Analysis:** The concentration of **bromacil** in each fraction is determined using a suitable analytical method.
- **Determination of Saturation:** The concentration of **bromacil** in the eluate will increase and then plateau. The mean concentration of the plateau fractions is taken as the solubility of **bromacil** in the solvent.



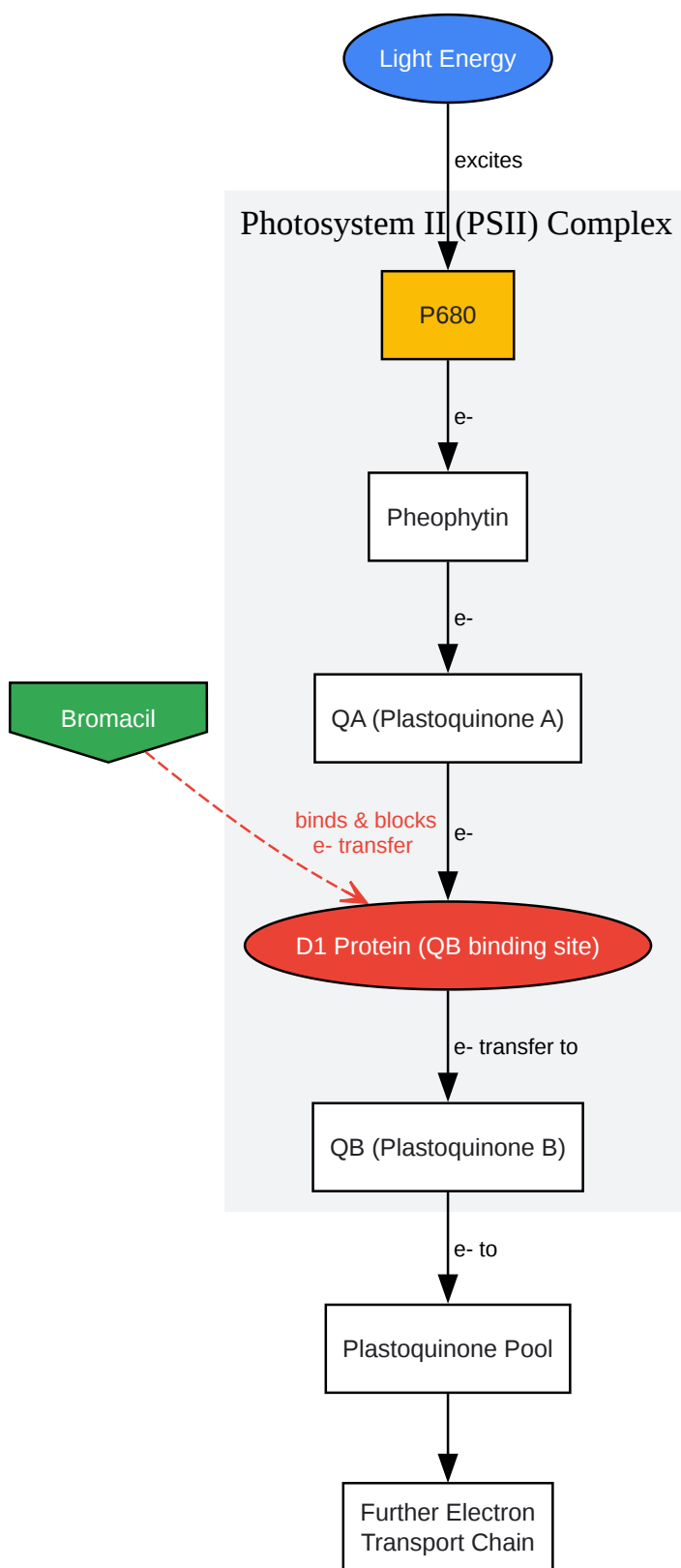
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Experimental workflow for the Column Elution Method.

Mode of Action: Inhibition of Photosystem II

Bromacil's herbicidal activity stems from its ability to inhibit photosynthesis in susceptible plants. Specifically, it targets Photosystem II (PSII), a key protein complex in the thylakoid membranes of chloroplasts.

Bromacil acts as a competitive inhibitor, binding to the D1 protein of the PSII complex. This binding event blocks the electron transport chain, preventing the reduction of plastoquinone to plastoquinol. The disruption of electron flow halts the production of ATP and NADPH, which are essential for carbon fixation and, consequently, plant growth. This ultimately leads to the death of the plant.



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Mechanism of **bromacil**'s inhibition of Photosystem II.

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References

- 1. Bromacil | C₉H₁₃BrN₂O₂ | CID 9411 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Solubility Profile of Bromacil: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1667870#solubility-of-bromacil-in-water-and-organic-solvents]

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